

# Preparation of D-erythro-sphinganine-d7 Stock Solutions: An Application Note and Protocol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *D-erythro-sphinganine-d7*

Cat. No.: B3026195

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## Abstract

This document provides a detailed protocol for the preparation of stock solutions of **D-erythro-sphinganine-d7**. This deuterated sphingolipid is primarily utilized as an internal standard for the quantification of D-erythro-sphinganine (d18:0) in various biological samples using mass spectrometry. Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This guide outlines the necessary materials, step-by-step procedures, and proper storage conditions to ensure the integrity and stability of the prepared solutions.

## Introduction

D-erythro-sphinganine, a saturated sphingoid base, is a key precursor in the biosynthesis of ceramides and other sphingolipids. Altered levels of sphinganine have been implicated in various physiological and pathological processes, making its accurate quantification essential. **D-erythro-sphinganine-d7** serves as an ideal internal standard for mass spectrometry-based analyses due to its similar chemical and physical properties to the endogenous analyte, with a distinct mass-to-charge ratio. This application note details a standardized protocol for the preparation of **D-erythro-sphinganine-d7** stock solutions to be used in such quantitative studies.

## Product Information and Specifications

A summary of the key quantitative data for **D-erythro-sphinganine-d7** is presented in the table below.

Parameter	Value	Reference
Synonyms	Dihydrosphingosine-d7, D-erythro-Dihydrosphingosine-d7	[1]
CAS Number	1246304-35-7	[1][2]
Molecular Formula	C <sub>18</sub> H <sub>32</sub> D <sub>7</sub> NO <sub>2</sub>	[3]
Formula Weight	308.6 g/mol (also cited as 308.55)	
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>7</sub> )	
Formulation	Crystalline solid	
Storage Temperature	-20°C	
Stability	≥ 4 years (when stored properly)	

## Solubility Specifications

The solubility of **D-erythro-sphinganine-d7** in various organic solvents is crucial for the preparation of stock solutions.

Solvent	Solubility	Reference
Dimethylformamide (DMF)	10 mg/mL	
Dimethyl sulfoxide (DMSO)	2 mg/mL	
Ethanol	Miscible	

## Experimental Protocol: Preparation of a 1 mg/mL Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution of **D-erythro-sphinganine-d7** in ethanol. This is a commonly used concentration for an initial stock, which can then be further diluted to create working solutions.

Materials:

- **D-erythro-sphinganine-d7** (crystalline solid)
- Anhydrous ethanol (≥99.5%)
- Calibrated analytical balance
- Amber glass vial with a PTFE-lined cap
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional)

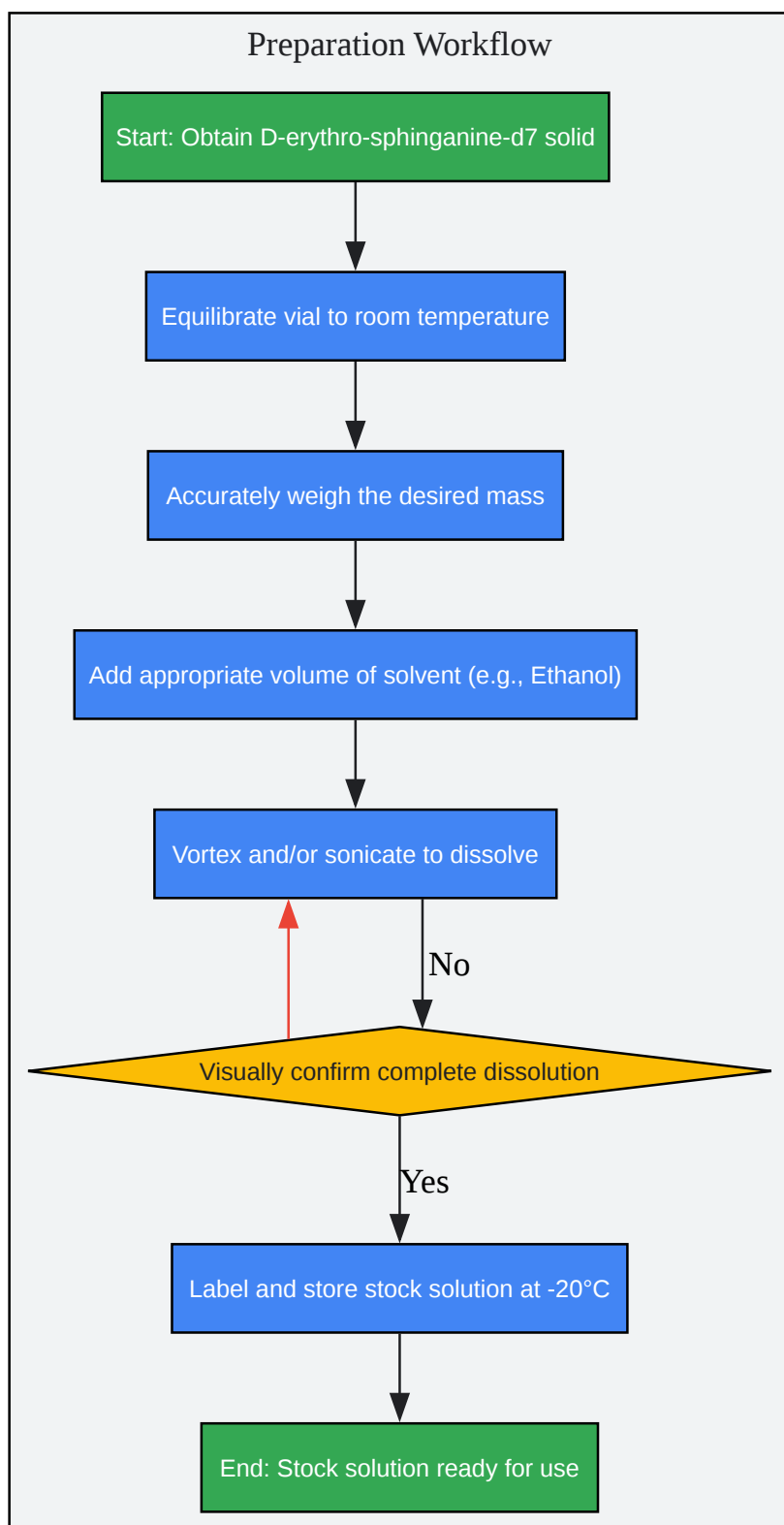
Procedure:

- **Equilibration:** Allow the vial containing **D-erythro-sphinganine-d7** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **D-erythro-sphinganine-d7** using a calibrated analytical balance. For example, to prepare 1 mL of a 1 mg/mL solution, weigh 1 mg of the solid.
- **Solubilization:**
  - Transfer the weighed solid into a clean, amber glass vial.
  - Using a calibrated micropipette, add the appropriate volume of anhydrous ethanol to the vial. For 1 mg of solid, add 1 mL of ethanol.

- Cap the vial tightly.
- Dissolution:
  - Vortex the solution for 30-60 seconds to facilitate dissolution.
  - Visually inspect the solution to ensure that all the solid has dissolved.
  - If necessary, sonicate the vial in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.
- Labeling and Storage:
  - Clearly label the vial with the compound name, concentration, solvent, preparation date, and initials of the preparer.
  - Store the stock solution at -20°C. When stored properly, the solution is stable for an extended period. To minimize freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use vials.

## Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **D-erythro-sphinganine-d7** stock solution.



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## References

- 1. caymanchem.com [caymanchem.com]
- 2. sphinganine-d7 powder Avanti Polar Lipids [sigmaaldrich.com]
- 3. avantiresearch.com [avantiresearch.com]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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